

1,12-Dodecanediamine vs other diamine compounds performance

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 1,12-Dodecanediamine

CAS No.: 2783-17-7

Cat. No.: S536530

[Get Quote](#)

Performance Comparison of 1,12-Dodecanediamine

The table below summarizes key performance data for **1,12-Dodecanediamine** (DA122) in comparison to other diamine compounds:

Application Area	Comparative Compound(s)	Key Performance Metrics	Experimental Conditions	Results & Performance of DA122
Mineral Flotation [1]	Dodecylamine (DDA)	Spodumene recovery rate; Selectivity against feldspar	Micro-flotation; 2×10^{-4} mol/L total collector concentration; pH=8; NaOL:DA122 molar ratio 12:1	~10% Higher Recovery: Achieved 82.16% spodumene recovery vs. 72.03% with NaOL/DDA [1].
Mineral Flotation [1]	Dodecylamine (DDA)	Surface tension reduction; Critical Micelle Concentration (CMC)	Surface tension measurements of aqueous collector solutions at 25°C	Enhanced Surface Activity: Lower CMC of 0.42 mmol/L for NaOL/DA122 vs. 0.52 mmol/L for NaOL/DDA,

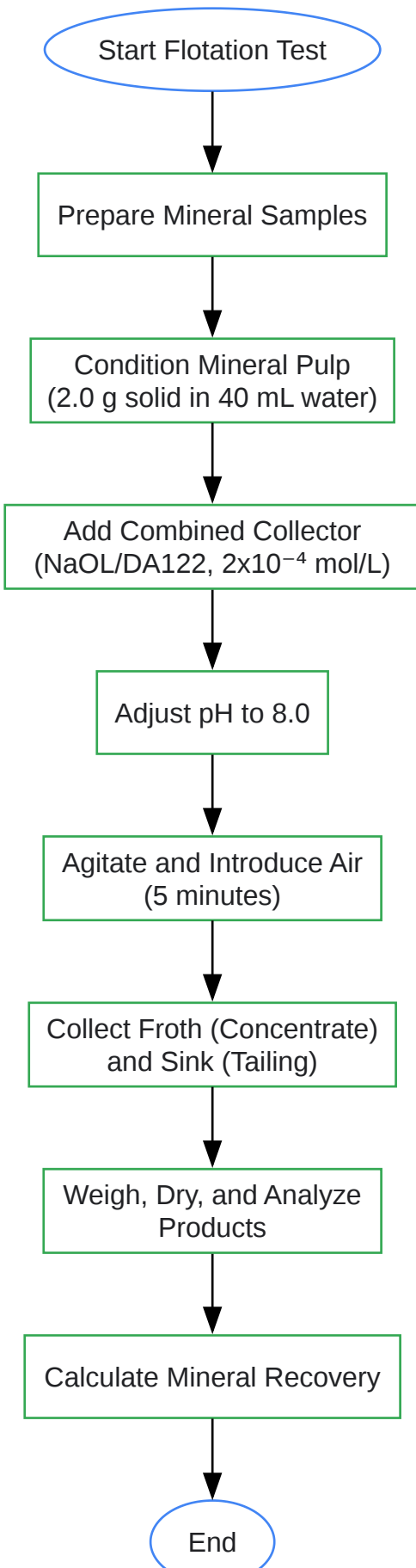
Application Area	Comparative Compound(s)	Key Performance Metrics	Experimental Conditions	Results & Performance of DA122
				indicating stronger collecting power [1].
Enzymatic Polymerization [2]	DETA, EDDA (heteroatom diamines)	Molecular weight (Mw) of synthesized polyamides	Bulk polymerization with Novozyme 435 (N435) catalyst; 80°C; 70 hrs	Higher Molecular Weight: Produced polymers with Mw of ~16,600 g/mol , significantly higher than polyamides from DETA or EDDA [2].
Enzymatic Polymerization [2]	DETA, EDDA (heteroatom diamines)	Catalyst activity & reactivity	N435-catalyzed polycondensation with dimethyl 2,5-furandicarboxylate (DMFDCA)	Superior Reactivity: N435 shows the highest catalytic activity toward DODA (a related ether-containing diamine) compared to DETA and EDDA [2].

Detailed Experimental Protocols

For researchers seeking to replicate or build upon these findings, here are the detailed methodologies for the key experiments cited.

Micro-flotation Test for Mineral Separation [1]

This protocol evaluates the effectiveness of DA122 as part of a combined collector in separating the lithium-bearing mineral spodumene from gangue minerals like feldspar.





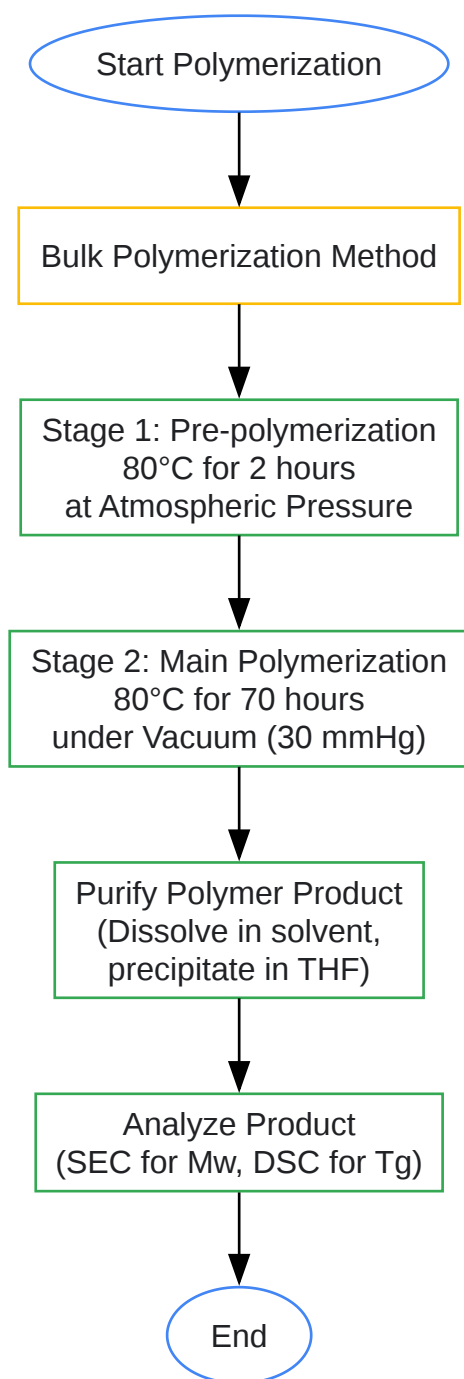
Click to download full resolution via product page

Key Steps:

- **Mineral Preparation:** High-purity spodumene and feldspar samples are manually selected, crushed, ground, and sieved to a particle size of $-0.105 +0.038$ mm [1].
- **Pulp Conditioning:** A 2.0-gram sample of the mineral is placed in a flotation cell with 40 mL of deionized water [1].
- **Collector Addition:** The combined collector (Sodium Oleate, NaOL, and **1,12-Dodecanediamine**, DA122) is added to the pulp. The optimal molar ratio for NaOL to DA122 is 12:1, with a total concentration of 2×10^{-4} mol/L [1].
- **pH Adjustment:** The pH of the pulp is adjusted to and maintained at 8.0 using hydrochloric acid (HCl) or sodium hydroxide (NaOH) [1].
- **Flotation:** The pulp is agitated, and air bubbles are introduced. The flotation process is conducted for 5 minutes [1].
- **Product Analysis:** Both the floated minerals (concentrate) and the sunk minerals (tailing) are collected, dried, and weighed. The recovery is calculated based on the mass of the target mineral in the concentrate versus its original mass [1].

Enzymatic Polymerization Protocol [2]

This protocol describes the synthesis of polyamides using diamines and a furanic diester via enzymatic catalysis.



[Click to download full resolution via product page](#)

Key Steps:

- **Polymerization:** The enzymatic polycondensation is performed in **bulk** (without solvent). The monomers, dimethyl 2,5-furandicarboxylate (DMFDCA) and the diamine (e.g., DA122), are mixed with the biocatalyst Novozyme 435 (N435) [2].
- **Two-Stage Process:** The reaction is carried out in two stages [2]:

- **Stage 1:** 80°C for 2 hours at atmospheric pressure.
- **Stage 2:** 80°C for 70 hours under reduced pressure (30 mm Hg) to remove the by-product (methanol) and drive the reaction to completion.
- **Purification:** The resulting polymer is dissolved in a suitable solvent (e.g., DMF) and then precipitated in tetrahydrofuran (THF) to isolate the pure product [2].
- **Analysis:** The molecular weight (Mw, Mn) is determined by Size Exclusion Chromatography (SEC). Thermal properties, like the glass transition temperature (Tg), are analyzed by Differential Scanning Calorimetry (DSC) [2].

Performance Summary and Research Implications

The experimental data indicates that **1,12-Dodecanediamine** is a high-performance compound in its specific niches:

- **In Mineral Processing:** DA122's superior performance is attributed to its chemical structure. Unlike the single-amino-group DDA, DA122 has **two amino groups**. This allows for a stronger and more synergistic interaction with the anionic collector Sodium Oleate (NaOL), leading to higher surface activity, more efficient adsorption onto the mineral surface, and consequently, greater hydrophobicity and recovery of the target mineral [1].
- **In Polymer Synthesis:** The performance of a diamine in enzymatic polymerization is strongly influenced by the **reactivity of its amine groups**. The high molecular weight achieved with DA122 suggests that its primary amine groups are highly accessible and reactive under the catalytic action of Novozyme 435, making it a more effective monomer than diamines with secondary amines or steric hindrances [2].

It is important to note that this performance comparison is based on a selection of available studies. For a comprehensive understanding, particularly in the context of drug development, you may need to investigate other specific diamine properties, such as **toxicity, bioavailability, and specific receptor-binding affinities**, which are not covered in the cited industrial and materials science research.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. A new combined collector of sodium oleate and 1,12- ... [sciencedirect.com]

2. Enzymatic Polymerization of Dimethyl 2,5- ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [1,12-Dodecanediamine vs other diamine compounds performance]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b536530#1-12-dodecanediamine-vs-other-diamine-compounds-performance>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com